

In-Depth Technical Guide: Physicochemical Properties of H-Gly-OBzl.TosOH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *H-Gly-OBzl.TosOH*

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For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of starting materials and intermediates is critical. This guide provides a focused overview of Glycine benzyl ester p-toluenesulfonate salt (**H-Gly-OBzl.TosOH**), a commonly used amino acid derivative.

Physicochemical Data Summary

The essential quantitative data for **H-Gly-OBzl.TosOH** are summarized in the table below for ease of reference and comparison.

Parameter	Value	Reference
Molecular Formula	C16H19NO5S	[1][2][3][4][5][6]
Molecular Weight	337.39 g/mol	[1][2][4][6]

Compound Identification and Properties

H-Gly-OBzl.TosOH, also known by its synonyms Benzyl glycinate p-toluenesulfonate salt and Glycine benzyl ester p-toluenesulfonate salt, is a stable, solid form of the glycine benzyl ester. [4] The p-toluenesulfonate (tosylate) counter-ion provides improved handling and stability characteristics compared to the free base.

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound's common name and its fundamental physicochemical properties.

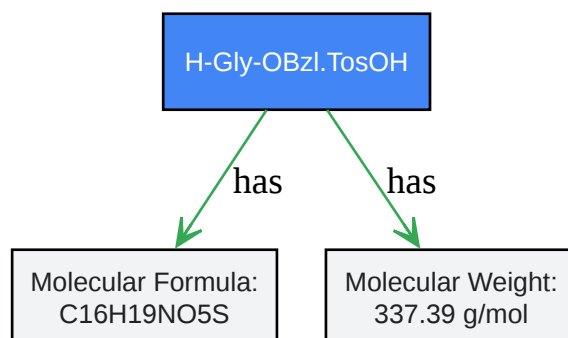


Figure 1. Physicochemical Properties of H-Gly-OBzl.TosOH

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Figure 1. Physicochemical Properties of **H-Gly-OBzl.TosOH**

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References

- 1. scbt.com [scbt.com]
- 2. Glycine benzyl ester p-toluenesulfonate salt, 99% [cymitquimica.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. calpaclab.com [calpaclab.com]
- 5. Glycine benzyl ester p-toluenesulfonate salt [chembk.com]
- 6. H-Gly-OBzl·TosOH, China H-Gly-OBzl·TosOH Selling, Selling China H-Gly-OBzl·TosOH, GL Biochem (Shanghai) Ltd. [chemnet.com]
- To cite this document: BenchChem. [In-Depth Technical Guide: Physicochemical Properties of H-Gly-OBzl.TosOH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b056564#h-gly-obzl-tosoh-molecular-weight-and-formula\]](https://www.benchchem.com/product/b056564#h-gly-obzl-tosoh-molecular-weight-and-formula)

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